

Purification of SARS-CoV-2 Main Protease (Mpro)

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: SARS-CoV-2 Mpro-IN-9

Cat. No.: S12867568

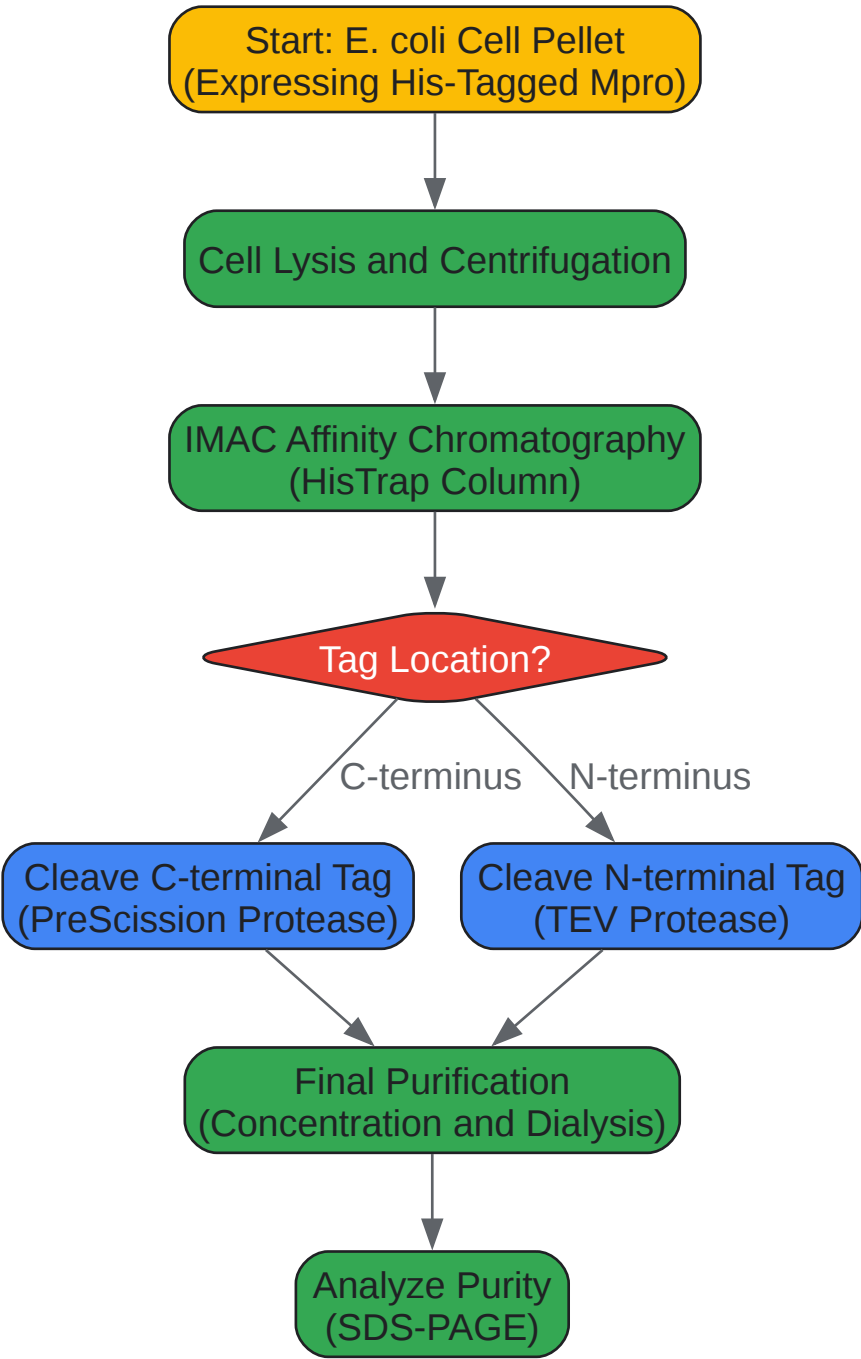
[Get Quote](#)

The purification of recombinant SARS-CoV-2 Mpro is typically achieved by using an affinity tag, such as a polyhistidine (His-tag), to facilitate isolation. A critical consideration is the presence of additional residues at the protein's termini, as research has shown that **additional residues at the N-terminus significantly reduce enzyme activity**, while those at the C-terminus have little effect [1]. Therefore, strategies often involve removing these tags via protease cleavage to obtain the authentic, active protease.

A common workflow involves expression in *E. coli*, capture via immobilized metal affinity chromatography (IMAC), and tag cleavage. The table below summarizes the key steps and variations:

- **Expression Vector:** pGEX-6p-1 or modified pET21a [1]
- **Expression Host:** *E. coli* BL21(DE3) [1]
- **Affinity Tag:** His-tag at either the N- or C-terminus [1]
- **Critical Step:** Cleavage with PreScission Protease (PSP) or TEV protease to remove the tag and obtain the native sequence [1]

The following diagram illustrates the core purification workflow for Mpro, which can be adapted based on the location of the affinity tag.



[Click to download full resolution via product page](#)

Detailed Protocol: Expression and Purification of Mpro

The following table outlines a generalized step-by-step protocol based on published procedures [1]. You will need to optimize parameters such as buffer volumes and incubation times based on your specific protein

construct and yield.

Step	Parameter	Details
1. Expression	Host & Vector	<i>E. coli</i> BL21(DE3); pGEX-6p-1 or pET vector [1].
	Induction	OD ₆₀₀ ~0.6-0.8; 0.5 mM IPTG; 16°C for 14-16 hours [1].
2. Lysis	Resuspension Buffer	20 mM Tris-HCl, 150 mM NaCl, pH 7.5 [1].
	Method	Sonication on ice.
	Clarification	Centrifuge at 10,000 rpm for 60 minutes; collect supernatant [1].
3. IMAC	Column	HisTrap HP (e.g., 5 mL).
	Equilibration	Buffer A (20 mM Tris-HCl, 150 mM NaCl, pH 7.5).
	Wash	Buffer A with 20 mM, 50 mM, and 100 mM imidazole [1].
	Elution	Buffer A with 300-500 mM imidazole [1].
4. Tag Cleavage	Protease	PreScission Protease (PSP) for C-terminal tags; TEV protease for N-terminal tags [1].
	Ratio	1:30 (protease:target protein, mass ratio) [1].
	Conditions	Dialyze into cleavage-compatible buffer (e.g., 50 mM Tris-HCl, 1 mM EDTA, pH 7.3) and incubate [1].
5. Final Purification	Desalting	Size-exclusion chromatography or dialysis to remove imidazole and exchange into storage buffer [1].
	Concentration	Use centrifugal concentrators (e.g., 10 kDa MWCO).
	Storage Buffer	50 mM Tris-HCl, 1 mM EDTA, pH 7.3 [1].
6. Analysis	Purity	SDS-PAGE.

Step	Parameter	Details
	Activity	Fluorescence-based activity assay (e.g., with FRET substrate) [2].

Finding Information on Mpro-IN-9

To locate the specific information you need on Mpro-IN-9, I suggest the following steps:

- **Consult the Source:** The identifier "Mpro-IN-9" likely comes from a specific research paper or a commercial supplier. I recommend reviewing the original publication where this compound was first reported, as the methods section often contains synthesis and purification details.
- **Search Chemical Databases:** Look up the compound by its name or chemical structure in specialized databases like:
 - **PubChem**
 - **ChEMBL**
 - **BindingDB** These databases sometimes aggregate protocol information or link back to the original publications.
- **Refine Your Search:** Use more targeted search terms in scientific literature databases such as PubMed and Google Scholar. Try searches like "Synthesis of Mpro-IN-9", "Characterization of SARS-CoV-2 Mpro inhibitor 9", or "**SARS-CoV-2 Mpro-IN-9** purification".

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Optimization of the expression of the main protease from... [pmc.ncbi.nlm.nih.gov]
2. Structure of Mpro from SARS-CoV-2 and discovery of its... | Nature [nature.com]

To cite this document: Smolecule. [Purification of SARS-CoV-2 Main Protease (Mpro)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12867568#purification-of->

sars-cov-2-mpro-in-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com